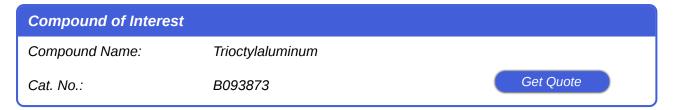


Trioctylaluminum: A Comprehensive Health and Safety Guide for Researchers

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An In-depth Technical Resource for Laboratory Professionals in Drug Development and Scientific Research

Trioctylaluminum (TOA), an organoaluminum compound, is a valuable reagent in various chemical syntheses, including its use as a cocatalyst in olefin polymerization and as a reagent in the synthesis of amphiphilic block copolymers.[1][2][3] However, its utility is matched by its significant hazardous properties, necessitating a thorough understanding and strict adherence to safety protocols. This guide provides an in-depth overview of the health and safety information pertinent to the handling and use of **trioctylaluminum** in a research environment.

Chemical and Physical Properties

Trioctylaluminum is a colorless liquid that is highly reactive.[4] It is often supplied as a solution in a hydrocarbon solvent, such as hexanes or heptane.[3][5][6][7] The following tables summarize its key physical and chemical properties.



Property	Value	Source
Molecular Formula	C24H51Al	[4]
Molecular Weight	366.6 g/mol	[4]
Appearance	Colorless liquid	[4]
Density	0.701 - 0.71 g/mL at 25 °C	[1][5]
Melting Point	< -40 °C	[5][8]
Boiling Point	120-125 °C at 0.1 mmHg (neat)	[5]
Flash Point	-21 °C (-5.8 °F) - closed cup	[1][7]
Solubility in Water	Reacts violently	[5]
Vapor Pressure	< 0.1 mmHg (neat)	[5]

Hazard Identification and Classification

Trioctylaluminum is classified as a hazardous substance due to its pyrophoric and corrosive nature. It is crucial to understand its GHS hazard classifications to implement appropriate safety measures.

Hazard Class	Hazard Statement
Pyrophoric Liquids	H250: Catches fire spontaneously if exposed to air.[4]
Substances which, in contact with water, emit flammable gases	H260: In contact with water releases flammable gases which may ignite spontaneously.[4]
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage.[4]

Summary of Hazards:



- Pyrophoric: Neat trioctylaluminum and its concentrated solutions can ignite spontaneously on contact with air.[4]
- Water-Reactive: Reacts violently with water, releasing flammable gases that can ignite.[4][9]
- Corrosive: Causes severe burns to the skin, eyes, and respiratory tract.[4][5]
- Organ Damage: May cause damage to the nervous system through prolonged or repeated exposure if inhaled (this hazard is primarily associated with the hexane solvent in solutions).
 [9]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child (associated with hexane solvent).[9]
- Aspiration Hazard: May be fatal if swallowed and enters airways (associated with hydrocarbon solvents).[9]

Toxicology Information

A critical aspect of working with any chemical is understanding its toxicological profile. However, for **trioctylaluminum**, there is a notable lack of publicly available data from cited experimental studies. The safety data sheets for this compound consistently report "no data available" for acute oral, dermal, and inhalation toxicity, as well as for skin and eye irritation, sensitization, mutagenicity, and carcinogenicity.[8][9] This absence of data underscores the need for extreme caution and the implementation of stringent exposure controls.



Toxicological Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	Causes severe skin burns.[4] (No formal study data available)
Serious Eye Damage/Irritation	Causes serious eye damage.[4] (No formal study data available)
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.[9]
Reproductive Toxicity	No data available for trioctylaluminum itself. The hexane solvent is suspected of damaging fertility or the unborn child.[9]
Specific Target Organ Toxicity (Single Exposure)	May cause drowsiness or dizziness (associated with hexane solvent).[9]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs (Nervous system) through prolonged or repeated exposure if inhaled (associated with hexane solvent).[9]
Aspiration Hazard	May be fatal if swallowed and enters airways (associated with hexane solvent).[9]

Experimental Protocols:

Detailed experimental protocols for the toxicological assessment of **trioctylaluminum** are not available in the reviewed public literature. Researchers requiring this information for regulatory



submissions would need to conduct their own studies in compliance with Good Laboratory Practices (GLP).[2]

Safe Handling and Storage

Due to its high reactivity, **trioctylaluminum** must be handled with extreme care in a controlled laboratory environment.

Engineering Controls:

- Work must be conducted in a well-ventilated area, preferably within a chemical fume hood or a glove box under an inert atmosphere (e.g., nitrogen or argon).[5]
- An eyewash station and a safety shower must be readily accessible.[5]
- Use spark-proof tools and explosion-proof equipment.[5]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Tightly fitting safety goggles and a face shield are mandatory.
- Skin Protection: Flame-retardant and antistatic protective clothing should be worn.[9]
- Hand Protection: Chemical-resistant gloves (e.g., neoprene or nitrile) are required.[5]
- Respiratory Protection: If working outside of a fume hood or glovebox, or if vapors/aerosols
 are generated, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is
 necessary.[9]

Handling Procedures:

- Handle under an inert gas atmosphere to prevent contact with air and moisture.
- Avoid inhalation of vapors or mists.[9]
- Prevent contact with skin and eyes.[5]
- Keep away from sources of ignition, heat, sparks, and open flames.[9]



- Use non-sparking tools.[9]
- Ground and bond containers and receiving equipment to prevent static discharge.
- Do not eat, drink, or smoke in the work area.[9]

Storage:

- Store in a cool, dry, well-ventilated place in a tightly closed container under an inert atmosphere.[5][9]
- Store in a flammables-area.[5]
- Keep away from incompatible materials such as water, oxidizing agents, alcohols, and acids.
 [5][9]
- Store locked up.[9]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical to minimize harm.

First Aid Measures

General Advice: First responders should protect themselves. Immediately remove the victim from the source of exposure and show the Safety Data Sheet to the attending medical personnel.[9]

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]



• Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[5][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical powder, dry sand, or dolomite.[5] Do NOT use water, foam, or carbon dioxide.[9] Halogenated extinguishing agents should also be avoided.
 [9]
- Fire-Fighting Procedures: Evacuate the area. Fight the fire from a protected location or a safe distance. Use water spray to cool fire-exposed containers.[9] Firefighters should wear self-contained breathing apparatus and full protective clothing.[9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[9]
- Methods for Containment and Cleaning Up: Cover the spill with a dry, inert material such as
 dry sand, earth, or vermiculite.[5] Do not use combustible materials. Collect the absorbed
 material using non-sparking tools and place it in a suitable, dry, closed container for disposal.
 [5][9] Do not use water to clean up the spill.[5]

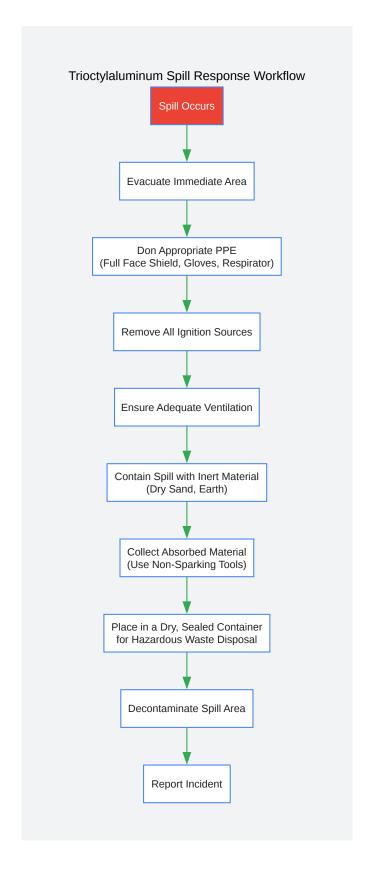
Disposal Considerations

Waste **trioctylaluminum** is considered hazardous waste.[5] Disposal must be carried out in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.[9] One method for disposal involves treating the aluminum compound under anhydrous conditions to prevent violent reactions, recovering the solvent, and forming aluminum compounds suitable for landfill by reacting with an anhydrous hydrolysis agent like calcium hydroxide.[4]

Visualization of Safety Protocols

The following diagrams illustrate key safety workflows for handling trioctylaluminum.

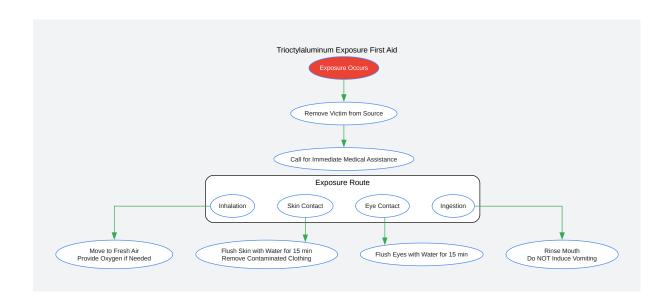




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Caption: Workflow for handling a trioctylaluminum spill.





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Caption: First aid response to **trioctylaluminum** exposure.

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